

"2-(2-Hydroxy-1-oxopropoxy)propionic acid" material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-(2-Hydroxy-1-oxopropoxy)propionic acid

Cat. No.: B1198817

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In-depth Technical Guide: 2-(2-Hydroxy-1-oxopropoxy)propionic acid

Disclaimer: No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) is readily available for **2-(2-Hydroxy-1-oxopropoxy)propionic acid** (CAS 617-57-2). The information presented herein is compiled from available chemical databases and data for a structurally related compound, Lactic Acid (CAS 50-21-5), for precautionary purposes. All laboratory work should be conducted under the supervision of a qualified professional, and a thorough risk assessment should be performed before handling this chemical.

Chemical Identification and Properties

2-(2-Hydroxy-1-oxopropoxy)propionic acid, also known as lactic acid lactate, is a dimer of lactic acid.^[1] It is important for researchers, scientists, and drug development professionals to be aware of its physical and chemical properties for safe handling and use in experimental settings.

Table 1: Physicochemical Properties of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**

Property	Value	Source
CAS Number	617-57-2	[2]
Molecular Formula	C6H10O5	[2]
Molecular Weight	162.14 g/mol	[1][2]
Appearance	Off-white to slight yellow solid or liquid	[3]
LogP	-0.43	[3]

Hazard Identification and Safety Precautions

GHS Classification

Based on aggregated data from multiple suppliers, **2-(2-Hydroxy-1-oxopropoxy)propionic acid** is reported as not meeting the criteria for GHS hazard classification.[1] However, it is crucial to note that this status may be based on a limited number of reports and does not guarantee the absence of hazards.

Precautionary Hazard Information from a Structurally Related Compound: Lactic Acid

Due to the absence of a specific MSDS for **2-(2-Hydroxy-1-oxopropoxy)propionic acid**, the hazard and precautionary information for Lactic Acid (CAS 50-21-5) is provided below as a conservative safety measure. Lactic acid is a closely related monomer and shares functional groups that may indicate similar, though not identical, hazard profiles.

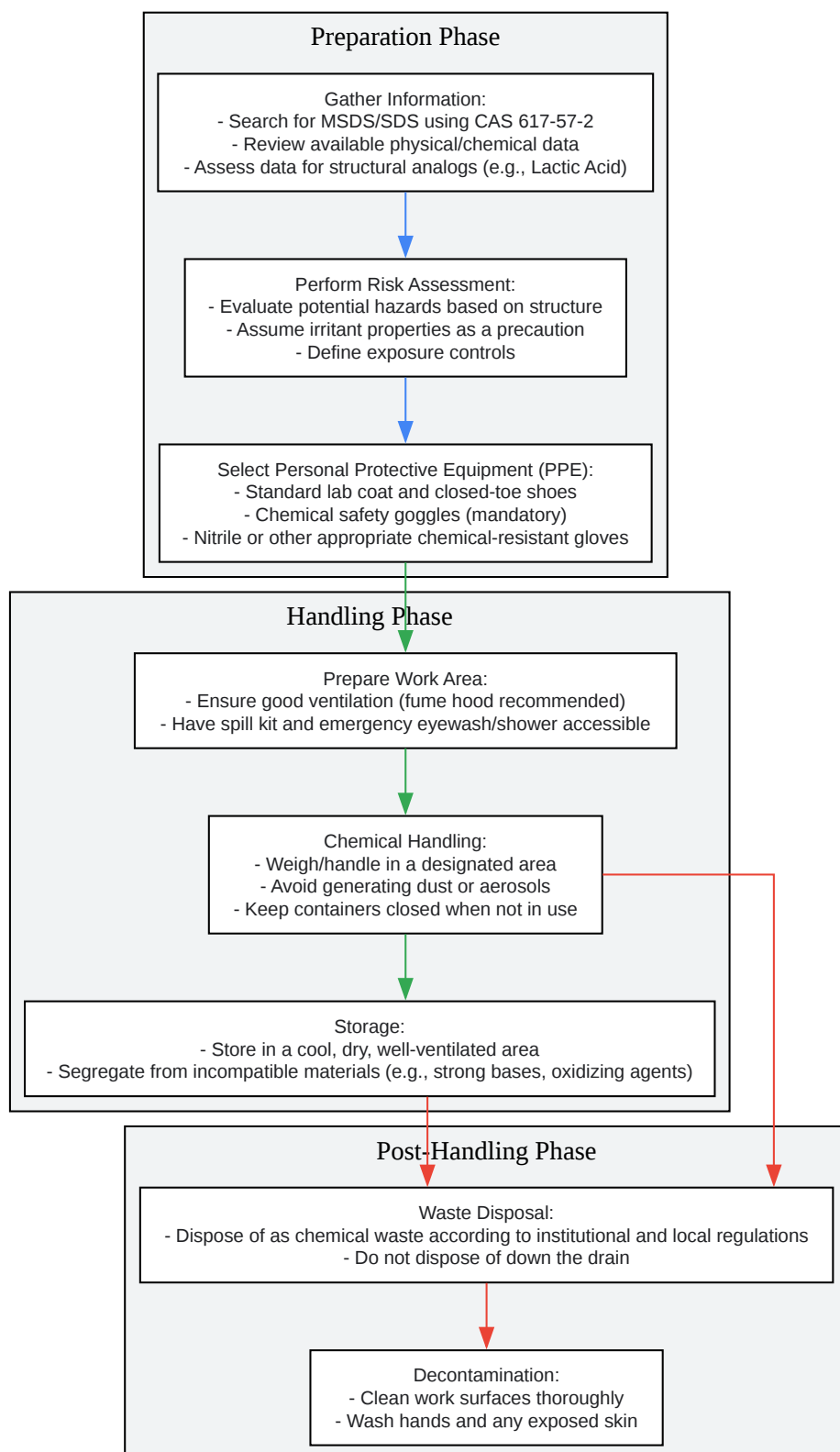
Table 2: Hazard and Precautionary Information for Lactic Acid (CAS 50-21-5)

Category	Information	Source
GHS Hazard Statements	H315: Causes skin irritation.H318: Causes serious eye damage.	[4][5]
GHS Signal Word	Danger	[4][5]
GHS Hazard Pictograms	[5]	
Precautionary Statements (Prevention)	P264: Wash skin thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.	[6]
Precautionary Statements (Response)	P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P310: Immediately call a POISON CENTER or doctor/physician.	[6]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed.	[4][5]
Disposal	Dispose of contents/container in accordance with local/regional/national/international regulations.	[7][8]

Experimental Protocols and Safe Handling

Given the limited safety data, a cautious approach is mandatory when handling **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. The following workflow outlines a recommended procedure for

risk assessment and safe handling.



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Caption: Safe handling workflow for chemicals with limited safety data.

First Aid Measures

The following first aid measures are based on the precautionary data from Lactic Acid and should be followed in case of exposure to **2-(2-Hydroxy-1-oxopropoxy)propionic acid**.

- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If breathing stops, provide artificial respiration. Seek medical attention if irritation or symptoms persist.[6]
- Skin Contact: Remove contaminated clothing. Wash with soap and water. Seek medical attention if irritation or symptoms persist.[6]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing.[4] Immediately call a poison control center or doctor for treatment advice.[6]
- Ingestion: Do not induce vomiting unless told to do so by the poison control center or doctor. Rinse mouth thoroughly. Never give anything by mouth to an unconscious person. Get medical advice/attention if you feel unwell.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Specific Hazards Arising from the Chemical: No specific data is available. For Lactic Acid, hazardous combustion products include carbon oxides.[4]
- Protective Equipment and Precautions for Firefighters: Wear self-contained breathing apparatus and chemical-protective clothing.[6]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[4] Avoid breathing vapors, mist, or gas. [4] Wear appropriate personal protective equipment.[4]

- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Cleaning Up: Absorb with inert material and place in a suitable container for disposal.[4]

Storage and Handling

- Handling: Avoid contact with skin and eyes.[4] Use only in a well-ventilated area.[7] Wash hands thoroughly after handling.[7]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[4] Store in a cool place.[4]

This technical guide provides a summary of the currently available information on **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. The lack of a comprehensive safety data sheet necessitates a conservative and cautious approach to its handling. Researchers, scientists, and drug development professionals are strongly advised to perform a thorough risk assessment and implement stringent safety protocols when working with this compound.

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